

delphinidin chloride storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Delphinidin Chloride

CAS No.: 528-53-0

Cat. No.: S525603

Get Quote

Storage & Handling FAQ

Question	Answer	Key Parameter(s)
Proper solid storage conditions?	Store as a solid at 2-8°C under an inert atmosphere . Keep container sealed , away from light and moisture [1].	Temperature: 2-8°C; Atmosphere: Inert gas [1]
How to store prepared solutions?	Prepare fresh solutions as needed. Store separately to avoid repeated freeze-thaw cycles [1].	Stability: Avoid freeze-thaw cycles [1]
What solvents are suitable?	Slightly soluble in Methanol. Soluble in 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline mixture [1].	Solubility: Use specified solvent mixtures [1]
What is the compound's purity?	Supplied at over 98% purity [1].	Purity: >98% [1]

Troubleshooting Common Issues

Problem: Unexpected degradation of delphinidin chloride in solution.

- **Potential Cause:** The compound is inherently unstable in solution, especially at neutral or alkaline pH. It is only stable at pH 3 [2].
- **Solution:** Always prepare fresh stock solutions immediately before use. Use buffered solvents to maintain a low pH if necessary, and avoid storing solutions for long periods.

Problem: Low yield or no effect in cell-based assays.

- **Potential Cause:** The compound has low bioavailability and is poorly absorbed. It is also quickly degraded in physiological conditions [2].
- **Solution:** Verify the concentration and stability of your stock solution. Consider using a glycosylated form like **delphinidin-3-O-glucoside**, which may have better absorption [2]. Use higher, pharmacologically relevant doses (e.g., 1-40 μM as used in apoptosis studies [1]).

Problem: Precipitation in aqueous buffer.

- **Potential Cause: Delphinidin chloride** has limited aqueous solubility and may precipitate out of solution.
- **Solution:** Use the recommended solvent mixture (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline [1]). Ensure proper dilution from a concentrated stock solution into the final assay buffer.

Experimental Protocols

Preparing a Stock Solution

This protocol ensures the preparation of a stable stock solution for cell culture experiments [1].

- **Weighing:** Under an inert atmosphere, quickly weigh the desired amount of **delphinidin chloride** solid.
- **Dissolution:** Dissolve the compound in high-purity DMSO to create a concentrated stock solution (e.g., 10-100 mM).
- **Aliquoting:** Immediately aliquot the stock solution into single-use vials to avoid repeated freezing and thawing.
- **Storage:** Store the aliquots at -20°C or -80°C under an inert atmosphere if possible.

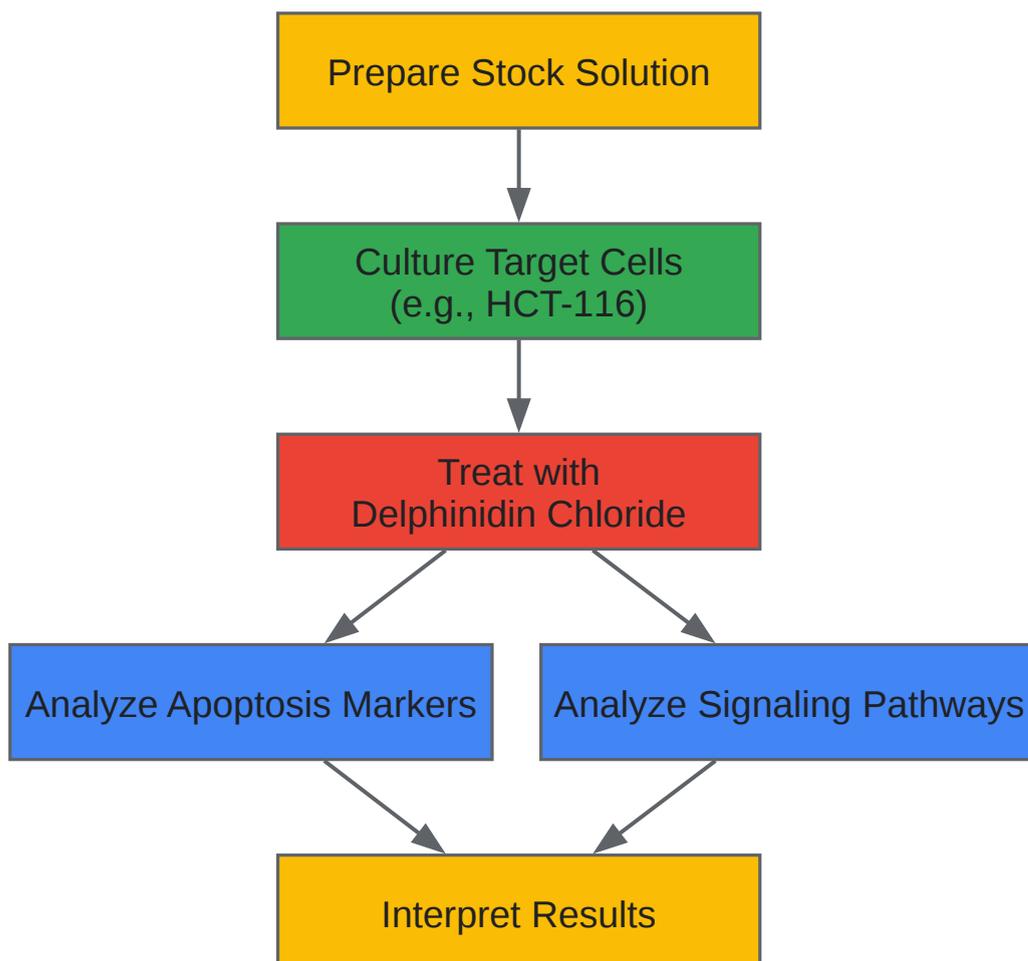
Inducing Apoptosis in HCT-116 Cells

This method outlines how to investigate the anticancer effects of **delphinidin chloride** [1].

- **Cell Culture:** Maintain HCT-116 human colon cancer cells in appropriate media.
- **Treatment:** Treat cells with **delphinidin chloride** at varying concentrations (e.g., 1-40 μM) for 24-48 hours. Include a vehicle control (e.g., DMSO at the same dilution).
- **Analysis:**
 - **Apoptosis Assay:** Use TUNEL staining or caspase 3/7 glo assays to detect apoptotic cells [1].
 - **Western Blotting:** Analyze the expression of apoptosis-related proteins (e.g., cleaved caspases-3, -8, -9, and decreased Bcl-2 [2]).
 - **Cell Cycle Analysis:** Perform flow cytometry to observe cell cycle arrest, often at the G2/M phase [2].

Experimental Workflow Diagram

The diagram below outlines the key steps for treating cells with **delphinidin chloride** to study its mechanism of action.



[Click to download full resolution via product page](#)

Key Takeaways

- **Handle with Care:** **Delphinidin chloride** is stable as a solid under recommended conditions but degrades in solution. **Prepare fresh** for each experiment [1].
- **Use Correct Solvents:** Solubility is limited. Use recommended solvent mixtures like DMSO/PEG300/saline for biological assays [1].
- **Verify Biological Activity:** Confirm effects using apoptosis and cell cycle assays. Use reported concentration ranges (1-40 μM) as a starting point [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS 528-53-0 Delphinidin Chloride [[bocsci.com](https://www.bocsci.com)]
2. Anticancer potential of delphinidin and its derivatives [link.springer.com]

To cite this document: Smolecule. [delphinidin chloride storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525603#delphinidin-chloride-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com